Stability studies of 2,2-Dimethylindoline under different conditions

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Compound of Interest	
Compound Name:	*2,2-Dimethylindoline*
CAS No.:	*18023-30-8*
Cat. No.:	*B189805*

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Technical Support Center: Stability Studies of 2,2-Dimethylindoline

Prepared by the Senior Application Scientist Team

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals engaged in the stability assessment of **2,2-Dimethylindoline**. Our objective is to provide not just protocols, but the scientific rationale behind them, empowering you to troubleshoot effectively and ensure the integrity of your experimental outcomes. The information herein is grounded in established regulatory guidelines and scientific literature to support your development programs.

Section 1: Frequently Asked Questions - Planning Your Stability Program

This section addresses common preliminary questions that arise when designing a stability testing program for a heterocyclic compound like **2,2-Dimethylindoline**.

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Q1: Why is a formal stability study of 2,2-Dimethylindoline essential in drug development?

A1: Stability studies are a cornerstone of pharmaceutical development, mandated by regulatory bodies like the International Council for Harmonisation (ICH). The primary goal is to understand how the quality of a drug substance, such as **2,2-Dimethylindoline**, varies over time under the influence of environmental factors like temperature, humidity, and light. This information is critical for several reasons:

- Safety and Efficacy: Chemical degradation can lead to a loss of potency and the formation of potentially toxic impurities, compromising the drug's safety and efficacy.
- Shelf-Life Determination: Stability data are used to establish a re-test period for the drug substance and a shelf-life for the finished drug product.
- Formulation Development: Understanding the molecule's intrinsic stability helps in selecting appropriate excipients, manufacturing processes, and packaging to create a stable formulation.
- Regulatory Submission: Comprehensive stability data is a non-negotiable component of any New Drug Application (NDA) or regulatory filing.

Q2: I'm in the early development phase. Where do I begin with assessing the stability of 2,2-Dimethylindoline?

A2: The logical starting point is to perform forced degradation studies, also known as stress testing. These studies involve intentionally exposing the drug substance to conditions more severe than accelerated stability conditions to rapidly identify likely degradation products and pathways. The insights gained are invaluable for:

- Elucidating Degradation Pathways: Understanding how the molecule breaks down helps predict potential impurities that might form during long-term storage.
- Developing Stability-Indicating Methods: The stressed samples, containing a mixture of the parent compound and its degradants, are used to develop and validate an analytical method

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(typically HPLC) that can accurately separate and quantify the drug substance from all significant degradation products. This is a critical requirement for all future stability monitoring.

Q3: What specific stress conditions should I apply for the forced degradation of **2,2-Dimethylindoline**?

A3: Based on ICH guidelines and the chemical nature of the indoline scaffold, a systematic approach covering hydrolytic, oxidative, photolytic, and thermal stress is required. While there is no rigid universal protocol, a scientifically sound starting point is crucial. The goal is to achieve a target degradation of 5-20% of the drug substance; if no degradation is observed, more strenuous conditions should be applied to demonstrate that sufficient scientific effort was made.

Table 1: Recommended Starting Conditions for Forced Degradation of **2,2-Dimethylindoline**

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Stress Condition	Recommended Reagents & Conditions	Rationale & Potential Degradation
Acid Hydrolysis	0.1 M HCl, heated at 60-80°C	The indoline nitrogen may be protonated. While the core ring is generally stable, extreme conditions could force ring-opening or degradation of substituents.
Base Hydrolysis	0.1 M NaOH, heated at 60-80°C	Generally, indoline structures are stable to base, but stress testing is necessary to confirm this and rule out unforeseen reactions.
Oxidation	3-6% H_2O_2, Room Temperature	The indoline ring, particularly the nitrogen and adjacent benzylic carbon, is susceptible to oxidation. This is often the most significant degradation pathway for such scaffolds.
Thermal Stress	Solid state, 60°C / 75% RH or higher (e.g., 105°C dry heat)	Evaluates the intrinsic thermal stability of the solid form. For related imidazoline compounds, thermal stability can be high but decomposition occurs at elevated temperatures (>190°C).
Photostability	Solid & Solution, ICH Q1B specified light source	Aromatic and heterocyclic systems often absorb UV radiation, leading to photolytic degradation through non-oxidative or photo-oxidative pathways.

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Section 2: Troubleshooting Guide - Experimental Execution & Data Analysis

This section focuses on common challenges encountered during stability studies and provides expert guidance on how to interpret results and modify your approach.

Q4: My initial forced degradation attempts with **2,2-Dimethylindoline** show less than 5% degradation. What are my next steps?

A4: It is not uncommon for a stable molecule to resist initial stress conditions. This indicates good intrinsic stability but does not absolve the need to prove your analytical method is stability-indicating. You must demonstrate that if a degradant were to form, your method could detect it.

Troubleshooting Steps:

- Increase Stressor Severity Sequentially: Do not drastically change all conditions at once. Increase one parameter at a time.
  - Temperature: For hydrolytic and thermal studies, increase the temperature in 10-20°C increments.
  - Concentration: For acid, base, or oxidative agents, increase the concentration (e.g., from 0.1 M to 1 M HCl, or 3% to 10% H_2O_2).
  - Duration: Extend the exposure time from 24 hours to several days.
- Employ Combination Stress: For particularly stable compounds, combining stressors can be effective, for example, performing hydrolysis at an elevated temperature.
- Scientific Justification: If the molecule proves to be exceptionally stable and significant degradation cannot be achieved without completely destroying the molecule (i.e., "degradation to ashes"), you must provide a strong scientific justification in your documentation. This includes detailing the aggressive conditions you tested to demonstrate the molecule's inherent robustness.

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Q5: What are the most probable degradation pathways for the **2,2-Dimethylindoline** structure?

A5: Based on the chemistry of indoline and related N-heterocycles, the most likely points of vulnerability are the nitrogen atom and the aromatic ring. The gem-dimethyl group at the C2 position sterically hinders and prevents oxidation at that carbon, which is a common pathway for simpler indolines.

Probable Degradation Pathways:

- N-Oxidation: The lone pair of electrons on the nitrogen atom makes it a prime target for oxidizing agents like H_2O_2, forming an N-oxide. This is often a primary degradation product.
- Aromatic Ring Oxidation: The electron-rich benzene ring can undergo oxidation, leading to the formation of hydroxylated species (phenols) or subsequent quinone-like structures, especially under strong oxidative or photolytic conditions.
- Dimerization/Polymerization: Radical-mediated mechanisms, particularly under photolytic or strong oxidative stress, can lead to the formation of dimers or oligomers.

Below is a diagram illustrating a hypothetical primary degradation pathway for **2,2-Dimethylindoline** under oxidative stress.

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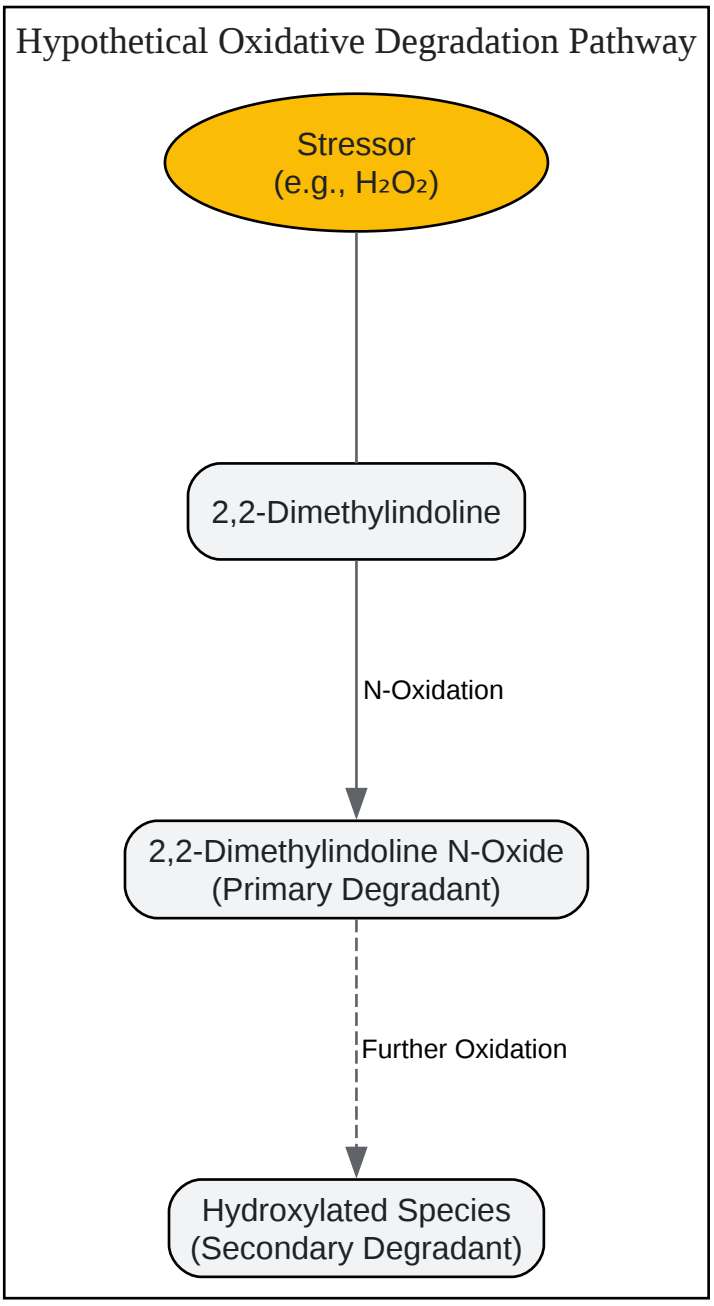

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Caption: Hypothetical primary oxidative degradation pathway for **2,2-Dimethylindoline**.

Q6: Which analytical techniques are best suited for a 2,2-Dimethylindoline stability study?

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A6: A combination of chromatographic and spectrometric techniques is essential for a comprehensive stability program.

- High-Performance Liquid Chromatography (HPLC): This is the workhorse for stability testing. A reverse-phase HPLC (RP-HPLC) method with UV detection is the standard approach for quantifying the parent drug and its impurities. The aromatic nature of **2,2-Dimethylindoline** makes it an excellent candidate for UV detection.

- Liquid Chromatography-Mass Spectrometry (LC-MS): This technique is indispensable during forced degradation studies for the identification and structural elucidation of unknown degradation products. By providing the mass-to-charge ratio of the degradants, LC-MS allows you to propose chemical structures and confirm degradation pathways.

Section 3: Protocols and Workflows

This section provides detailed, actionable protocols for key experiments. These should be adapted based on the specific properties of your material and the equipment in your laboratory.

Protocol 1: General Workflow for a Forced Degradation Study

This workflow provides a systematic approach to stress testing and method development.

Caption: A systematic workflow for conducting forced degradation studies.

Protocol 2: Confirmatory Photostability Testing (ICH Q1B)

This protocol outlines the steps for a confirmatory photostability study as required by regulatory guidelines.

Objective: To evaluate the intrinsic photostability of **2,2-Dimethylindoline** drug substance and its susceptibility to degradation in a drug product.

Materials:

- **2,2-Dimethylindoline** drug substance

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- Drug product (if applicable)
- Chemically inert, transparent containers (e.g., quartz cuvettes, glass vials)
- Aluminum foil for dark controls
- Calibrated photostability chamber compliant with ICH Q1B Option 1 or 2 light sources.

Procedure:

- Sample Preparation:
  - Drug Substance (Solid): Place a thin layer of the solid drug substance in a suitable container. Prepare at least two samples: one for light exposure and one for a dark control.
  - Drug Substance (Solution): Prepare a solution in an inert solvent. Prepare light-exposed and dark control samples.
  - Drug Product: Test the drug product directly exposed to the light source, outside of its primary packaging.
  - Dark Control: Wrap the control samples completely in aluminum foil and place them in the photostability chamber alongside the test samples. This allows you to differentiate between thermal degradation and photodegradation.
- Exposure Conditions:
  - Expose the samples to a light source conforming to ICH Q1B guidelines.
  - The total exposure should be not less than 1.2 million lux hours of visible light and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.
  - Monitor and control the temperature within the chamber to minimize the impact of heat.
- Sampling and Analysis:
  - At appropriate time points (and at the end of the exposure), withdraw samples.

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- Analyze the light-exposed samples and the dark controls using your validated stability-indicating HPLC method.
- Key parameters to assess are: appearance, assay of **2,2-Dimethylindoline**, and levels of any degradation products.

- Data Evaluation:
  - Compare the results from the light-exposed samples to the dark control samples. Any degradation observed in the exposed sample but not in the dark control can be attributed to photolytic effects.
  - If significant degradation occurs, further testing of the drug product in its primary and marketing packaging is required to demonstrate that the packaging provides adequate protection.

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